

Technical Guide: Spectroscopic Properties and Applications of Sulfo-Cy5 Amine

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Compound of Interest

Compound Name: Sulfo-Cy5 amine

Cat. No.: B15555894

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sulfo-Cy5 amine is a water-soluble, far-red fluorescent dye belonging to the cyanine dye family. Its key features include high hydrophilicity due to the presence of sulfonate groups, a primary amine group for covalent labeling of biomolecules, and strong fluorescence emission in the far-red region of the spectrum. These characteristics make it an invaluable tool for a wide range of applications in biological and biomedical research, including fluorescence microscopy, flow cytometry, and in vivo imaging. The primary amine functionality allows for its conjugation to various electrophilic groups on proteins, nucleic acids, and other biomolecules, enabling precise tracking and quantification.

Spectroscopic and Physicochemical Properties

The spectroscopic and physical properties of **Sulfo-Cy5 amine** are summarized in the table below. These values are critical for designing and executing experiments that utilize this fluorophore.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	646 nm	[1][2][3]
Emission Maximum (λ_{em})	662 nm	[1][2][3]
Molar Extinction Coefficient (ϵ)	271,000 M ⁻¹ cm ⁻¹	[1][2][3]
Fluorescence Quantum Yield (Φ)	0.28	[2][3]
Molecular Formula	C ₃₈ H ₅₂ N ₄ O ₇ S ₂	[2]
Molecular Weight	740.98 g/mol	[2]
CAS Number	2183440-44-8	[1][2][3]
Solubility	Good solubility in water and alcohols; well soluble in DMF and DMSO.[2]	[2]
Purity	>95% (typically determined by ¹ H NMR and HPLC-MS)	[2]

Experimental Protocols

Measurement of Excitation and Emission Spectra

This protocol outlines the general procedure for determining the fluorescence excitation and emission spectra of **Sulfo-Cy5 amine** using a spectrofluorometer.

Materials:

- **Sulfo-Cy5 amine**
- Anhydrous dimethyl sulfoxide (DMSO) or deionized water
- Quartz cuvettes (1 cm path length)
- Spectrofluorometer
- UV-Vis spectrophotometer

Procedure:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Sulfo-Cy5 amine** (e.g., 1 mM) in anhydrous DMSO. Protect the solution from light.
- **Working Solution Preparation:** Dilute the stock solution in a suitable buffer (e.g., phosphate-buffered saline, PBS) to a final concentration that yields an absorbance of approximately 0.05 at the absorption maximum (~646 nm) in a 1 cm path length cuvette. This low concentration helps to avoid inner filter effects.
- **Absorbance Spectrum Measurement:**
 - Using a UV-Vis spectrophotometer, measure the absorbance spectrum of the working solution from approximately 500 nm to 750 nm to determine the exact wavelength of maximum absorbance ($\lambda_{\text{abs_max}}$).
- **Emission Spectrum Measurement:**
 - Set the excitation wavelength of the spectrofluorometer to the determined $\lambda_{\text{abs_max}}$ (around 646 nm).
 - Set the emission scan range from the excitation wavelength + 10 nm to approximately 800 nm.
 - Acquire the emission spectrum. The peak of this spectrum is the emission maximum ($\lambda_{\text{em_max}}$).
- **Excitation Spectrum Measurement:**
 - Set the emission wavelength of the spectrofluorometer to the determined $\lambda_{\text{em_max}}$ (around 662 nm).
 - Set the excitation scan range from approximately 550 nm to the emission wavelength - 10 nm.
 - Acquire the excitation spectrum. The peak of this spectrum should correspond closely to the absorbance maximum.

- Data Analysis: Correct the acquired spectra for instrument-specific variations in lamp intensity and detector response if required by the instrument software.

Protein Labeling with Sulfo-Cy5 Amine

While **Sulfo-Cy5 amine** itself has a primary amine, it is typically used to react with electrophiles. A more common application involves using an amine-reactive form, such as Sulfo-Cy5 NHS ester, to label proteins. The following is a general protocol for this purpose.

Materials:

- Sulfo-Cy5 NHS ester
- Protein to be labeled (in an amine-free buffer like PBS)
- Anhydrous DMSO
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Storage buffer (e.g., PBS)

Procedure:

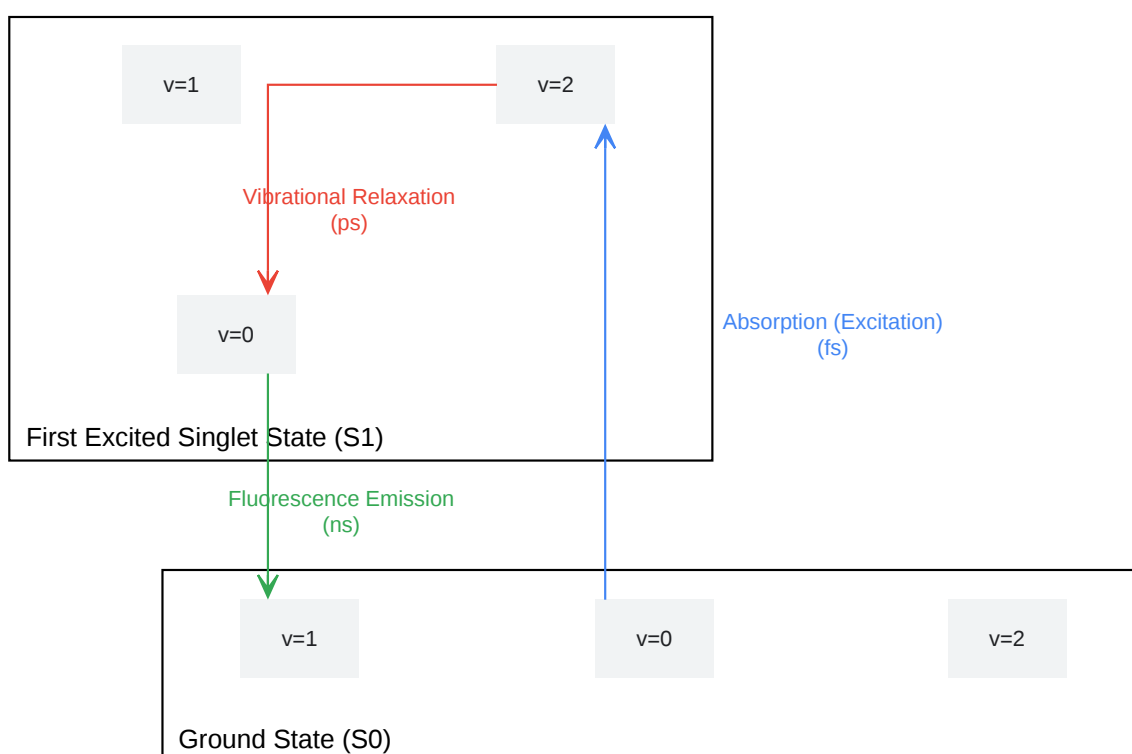
- Protein Preparation: Dissolve the protein in the reaction buffer to a concentration of 2-10 mg/mL.
- Dye Preparation: Immediately before use, dissolve the Sulfo-Cy5 NHS ester in DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:
 - Calculate the required volume of the dye solution for a desired molar ratio of dye to protein (a starting point of 10:1 to 20:1 is common).
 - Slowly add the dye solution to the protein solution while gently stirring.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.

- **Purification:** Separate the labeled protein from unreacted dye using a size-exclusion chromatography column equilibrated with the storage buffer. The first colored fraction to elute will be the labeled protein.
- **Characterization:** Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and at the dye's absorbance maximum (~646 nm).

Visualizations

Fluorescence Excitation and Emission Process

The following diagram illustrates the fundamental principle of fluorescence, known as the Jablonski diagram, which describes the excitation of a fluorophore and its subsequent emission of a photon at a longer wavelength.

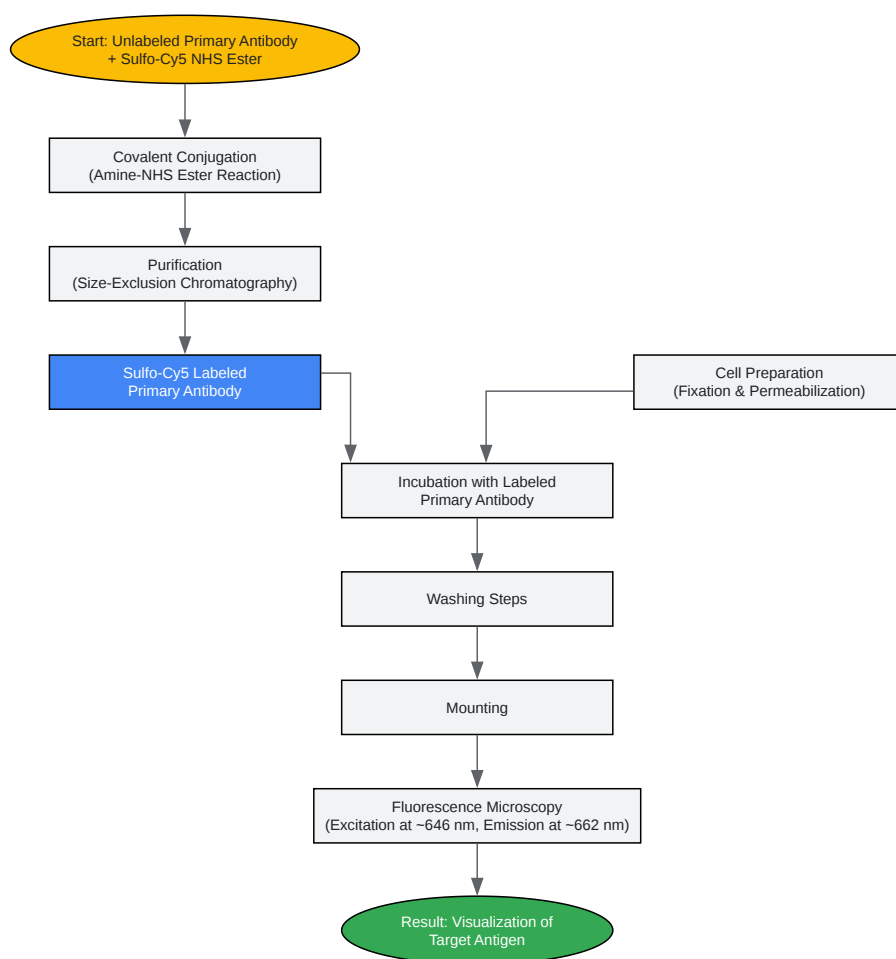


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Caption: Jablonski diagram illustrating the process of fluorescence.

Experimental Workflow: Protein Labeling and Immunofluorescence

This diagram outlines the major steps involved in labeling a primary antibody with Sulfo-Cy5 and its subsequent use in an indirect immunofluorescence experiment to detect a target antigen in cells.

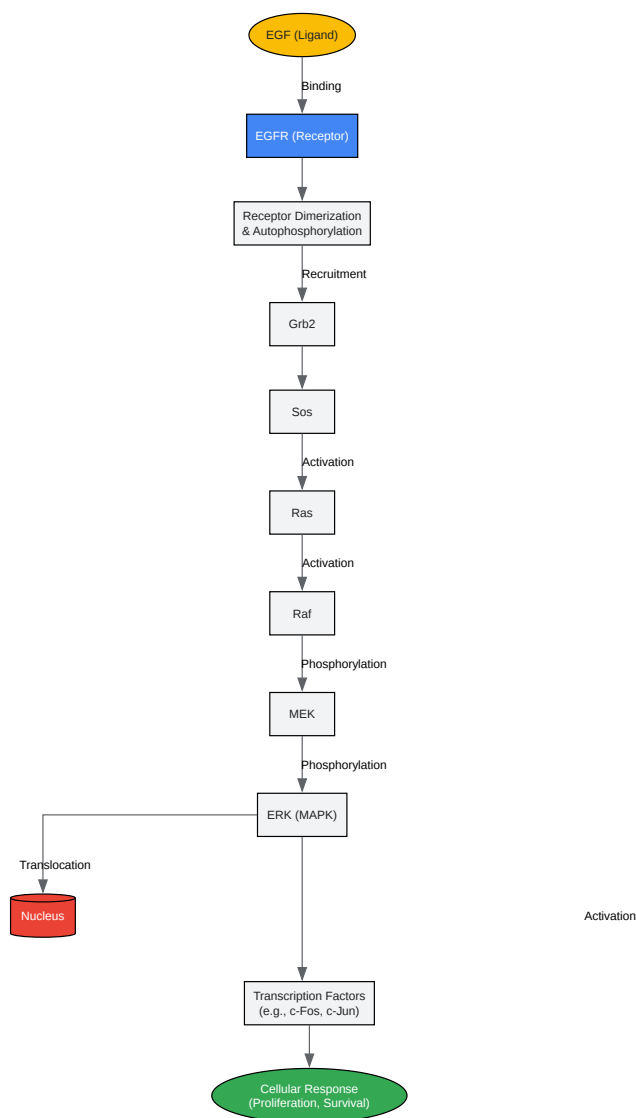


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Caption: Workflow for antibody labeling and immunofluorescence.

Signaling Pathway: EGFR-MAPK Cascade

Sulfo-Cy5 labeled antibodies are frequently used to visualize components of signaling pathways. The following diagram depicts a simplified Epidermal Growth Factor Receptor (EGFR) signaling pathway, which leads to the activation of the Mitogen-Activated Protein Kinase (MAPK) cascade, a common target of investigation in cancer research.



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Caption: Simplified EGFR to MAPK signaling pathway.

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